

Application Note: Quantification of Urinary 6-Hydroxymelatonin Glucuronide via LC-MS/MS

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Compound of Interest

Compound Name: 6-Hydroxymelatonin glucuronide

CAS No.: 94840-69-4

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Abstract

This application note presents a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of total 6-hydroxymelatonin in human urine. As the primary urinary metabolite of melatonin, the accurate measurement of 6-hydroxymelatonin, following enzymatic conversion from its glucuronidated and sulfated forms, serves as a critical biomarker for endogenous melatonin production. This protocol provides a comprehensive, step-by-step guide encompassing sample preparation, including an optimized enzymatic hydrolysis and solid-phase extraction (SPE), detailed LC-MS/MS parameters, and method validation in accordance with industry standards. The use of a stable isotope-labeled internal standard added prior to hydrolysis ensures high accuracy by correcting for both extraction variability and enzymatic efficiency. This method is tailored for researchers in circadian biology, pharmacology, and clinical drug development.

Introduction: The Rationale for Measuring 6-Hydroxymelatonin

Melatonin (N-acetyl-5-methoxytryptamine) is a neurohormone primarily synthesized by the pineal gland, playing a pivotal role in regulating the circadian rhythm, sleep-wake cycles, and other physiological processes. Following its release, melatonin is rapidly metabolized in the liver, predominantly by the cytochrome P450 enzyme CYP1A2, to 6-hydroxymelatonin. This metabolite is then conjugated into two main forms for urinary excretion: 6-sulfatoxymelatonin (aMT6s) and **6-hydroxymelatonin glucuronide**.^[1] Together, these conjugates account for the vast majority of circulating melatonin, making their combined measurement in urine a reliable and non-invasive index of total melatonin secretion.^{[2][3]}

Quantifying the total 6-hydroxymelatonin (after deconjugation) is preferable to measuring the individual conjugates, as it provides a more complete picture of melatonin production and overcomes variability introduced by polymorphic glucuronosyltransferase and sulfotransferase enzymes.^[4] LC-MS/MS stands as the gold standard for this analysis due to its superior specificity, sensitivity, and dynamic range compared to traditional immunoassay methods.^[5]

This protocol is designed to guide researchers through a validated workflow, ensuring data of the highest quality and integrity.

Experimental Workflow Overview

The analytical process involves a multi-stage approach designed to isolate and accurately quantify the target analyte from a complex biological matrix. The causality behind this workflow is to first liberate the 6-hydroxymelatonin from its conjugated forms, then purify and concentrate the analyte, and finally perform sensitive and specific detection and quantification.



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Caption: High-level workflow for urinary 6-hydroxymelatonin analysis.

Materials and Reagents

- Standards: 6-Hydroxymelatonin (6-O-MEL), 6-Hydroxymelatonin-d4 (6-O-MEL-d4)
- Enzyme: β -Glucuronidase/Arylsulfatase from *Helix pomatia* (e.g., Roche or Sigma-Aldrich)[4]
[6]
- Solvents: Methanol (LC-MS grade), Acetonitrile (LC-MS grade), Water (LC-MS grade)
- Buffers & Additives: Sodium Acetate, Ammonium Acetate, Formic Acid
- SPE Cartridges: Oasis MAX 3 cc (60 mg) or equivalent mixed-mode anion exchange cartridges[4]
- Labware: Polypropylene microcentrifuge tubes, 96-well collection plates, SPE vacuum manifold, nitrogen evaporator.

Detailed Protocols

Preparation of Standards and Quality Controls (QCs)

- Primary Stock Solutions: Prepare individual stock solutions of 6-hydroxymelatonin and 6-hydroxymelatonin-d4 in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Serially dilute the primary stocks with 50:50 methanol/water to create working solutions for calibration curve standards and QCs.
- Calibration Curve Standards: Prepare a series of calibration standards by spiking the working standard solutions into a surrogate matrix (e.g., water or synthetic urine) to achieve a desired concentration range. A typical range is 0.3 to 25 ng/mL.[4]
- Quality Control Samples: Prepare QC samples in pooled human urine at a minimum of three concentration levels: Low (3x LLOQ), Medium, and High.

Sample Preparation: The Key to Accurate Quantification

The objective of this stage is to enzymatically cleave the glucuronide and sulfate moieties and then selectively extract the resulting 6-hydroxymelatonin from endogenous interferences.

4.2.1. Internal Standard Addition: A Self-Validating System

The use of a stable isotope-labeled (deuterated) internal standard (IS), such as 6-hydroxymelatonin-d4, is critical.^[7] For optimal results, the IS should be added to the urine sample before the enzymatic hydrolysis step.

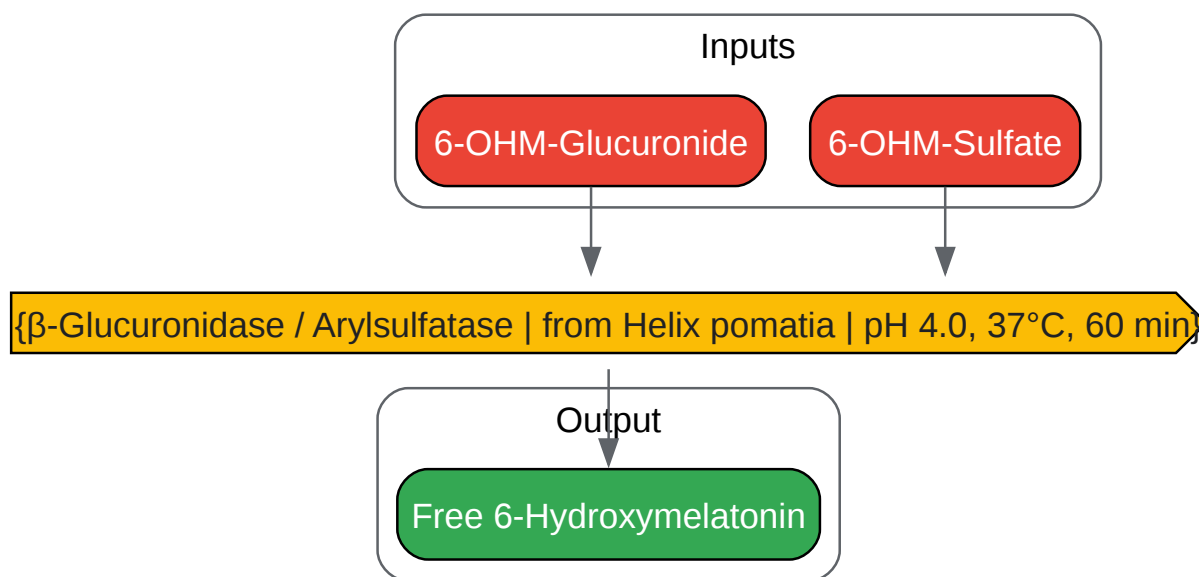
- Causality: Adding the IS at the very beginning ensures that it undergoes the exact same experimental conditions as the analyte, including any variations in enzymatic hydrolysis efficiency and loss during the multi-step SPE process. This approach provides a more accurate correction than adding the IS post-hydrolysis, leading to a more robust and cost-effective method by compensating for any incomplete reactions.^[8]

4.2.2. Optimized Enzymatic Hydrolysis

This step utilizes a crude enzyme preparation from *Helix pomatia*, which contains both β -glucuronidase and arylsulfatase activities, enabling the simultaneous cleavage of both major conjugates.^[6]

Protocol:

- Aliquot 200 μ L of urine sample into a 2 mL polypropylene tube.
- Add 20 μ L of the 6-hydroxymelatonin-d4 internal standard working solution.
- Add 200 μ L of 1 M Sodium Acetate buffer (pH 4.0). The acidic pH is crucial for optimal enzyme activity.^[2]
- Add 20 μ L of β -Glucuronidase/Arylsulfatase solution.
- Vortex briefly to mix.
- Incubate the mixture at 37°C for 60 minutes. This condition has been demonstrated to achieve efficient deconjugation.^[2]



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Caption: Enzymatic deconjugation of melatonin metabolites.

4.2.3. Solid-Phase Extraction (SPE) using Oasis MAX

Following hydrolysis, SPE is employed to remove salts, endogenous interferences, and residual enzyme, while concentrating the analyte of interest. Oasis MAX is a mixed-mode, strong anion-exchange, reversed-phase sorbent. At neutral pH, 6-hydroxymelatonin is retained by reversed-phase interactions, while acidic interferences are captured by the anion-exchange moiety, resulting in a cleaner extract.[4]

Step-by-Step SPE Protocol:

- Stop Hydrolysis & Adjust pH: Add 1.75 mL of 25 mM ammonium acetate buffer (pH 7) to the incubated sample. Vortex and centrifuge at 3000 x g for 5 minutes.[4]
- Condition: Condition the Oasis MAX cartridge with 3 mL of methanol.
- Equilibrate: Equilibrate the cartridge with 3 mL of water.
- Load: Load the supernatant from step 1 onto the cartridge.

- Wash 1: Wash with 3 mL of 25 mM ammonium acetate buffer (pH 7) to remove polar impurities.^[4]
- Wash 2: Wash with 3 mL of 10% methanol in water to remove less polar impurities.^[4]
- Elute: Elute the analyte and internal standard with 3 mL of 100% methanol into a clean collection tube.
- Evaporate & Reconstitute: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 95% Mobile Phase A, 5% Mobile Phase B).

LC-MS/MS Instrument Parameters

The following parameters are provided as a validated starting point and may be adapted based on the specific instrument used.

Liquid Chromatography (LC) Conditions

A UPLC system is recommended for optimal resolution and speed.

Parameter	Recommended Setting
Column	ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm or equivalent
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient Elution	See Table 1

Table 1: Representative Gradient Elution Program

Time (min)	Flow Rate (mL/min)	%A	%B
0.00	0.4	95	5
0.50	0.4	95	5
4.00	0.4	20	80
4.50	0.4	5	95
5.50	0.4	5	95
5.60	0.4	95	5
7.00	0.4	95	5

Tandem Mass Spectrometry (MS/MS) Conditions

The analysis is performed using a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM).

Table 2: MRM Transitions and Optimized MS Parameters[4]

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)	Declustering Potential (V)
6-Hydroxymelatonin	249.1	190.1	100	21	26
6-Hydroxymelatonin-d4	253.1	193.1	100	21	26

Expected Retention Time for 6-Hydroxymelatonin is approximately 2.5 minutes under these conditions.[4]

Method Validation and Performance

This method should be validated according to regulatory guidelines, such as those from the FDA or EMA. Key validation parameters are summarized below, with typical acceptance criteria and performance data derived from published methods.[3][4]

Table 3: Summary of Method Validation Parameters and Typical Performance

Parameter	Acceptance Criteria	Typical Performance Data[3][4]
Linearity (r^2)	≥ 0.99	> 0.995
Calibration Range	Application-dependent	0.375 – 25 ng/mL (375 - 25,000 pg/mL)
Lower Limit of Quant. (LLOQ)	S/N > 10 , Accuracy $\pm 20\%$, Precision $\leq 20\%$ CV	0.375 ng/mL (375 pg/mL)
Accuracy	Within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ)	94.0 – 102.6%
Precision (Intra- & Inter-day)	$\leq 15\%$ CV ($\leq 20\%$ at LLOQ)	$< 15\%$ CV
Extraction Recovery	Consistent and reproducible	94 – 102%
Matrix Effect	IS-normalized factor should be consistent (CV $\leq 15\%$)	No significant matrix effect observed with IS normalization
Stability (Freeze/Thaw)	Within $\pm 15\%$ of initial concentration	Stable for at least 3 freeze-thaw cycles
Stability (Stored at -80°C)	Within $\pm 15\%$ of initial concentration	Stable for at least 4 months

Conclusion

The LC-MS/MS protocol detailed in this application note provides a selective, sensitive, and robust method for the quantification of total urinary 6-hydroxymelatonin. The strategic implementation of an internal standard prior to an optimized enzymatic hydrolysis step ensures maximum accuracy and reproducibility. The comprehensive sample cleanup via solid-phase extraction, coupled with specific UPLC-MS/MS parameters, yields a method suitable for high-

throughput analysis in both research and regulated bioanalytical environments. Adherence to this protocol will enable researchers to generate high-quality data on endogenous melatonin production, facilitating advancements in chronobiology and pharmaceutical development.

References

- Magliocco, G., et al. (2021). Simultaneous determination of melatonin and 6-hydroxymelatonin in human overnight urine by LC-MS/MS. *Journal of Chromatography B*, 1181, 122938. Available at: [\[Link\]](#)
- Yokokawa, A., et al. (2023). Comparative study of stable isotope-labeled internal standard substances for the LC-MS/MS determination of the urinary excretion of melatonin. *Medical Mass Spectrometry*, 7(1), 53-59. Available at: [\[Link\]](#)
- Magliocco, G., et al. (2021). Simultaneous determination of melatonin and 6-hydroxymelatonin in human overnight urine by LC-MS/MS. Request PDF. Available at: [\[Link\]](#)
- Härtter, S., et al. (2001). Determination of Exogenous Melatonin and Its 6-Hydroxy Metabolite in Human Plasma by Liquid Chromatography–Mass Spectrometry. Request PDF. Available at: [\[Link\]](#)
- Ohki, S., et al. (2022). Development and Validation of an LC-MS/MS-Based Method for Quantifying Urinary Endogenous 6-Hydroxymelatonin. *Chemical and Pharmaceutical Bulletin*, 70(5), 375-382. Available at: [\[Link\]](#)
- Härtter, S., et al. (2001). Determination of Exogenous Melatonin and Its 6-hydroxy Metabolite in Human Plasma by Liquid Chromatography-Mass Spectrometry. *Therapeutic Drug Monitoring*, 23(3), 282-6. Available at: [\[Link\]](#)
- Magliocco, G., et al. (2021). Simultaneous determination of melatonin and 6-hydroxymelatonin in human overnight urine by LC-MS/MS. PubMed, 1181, 122938. Available at: [\[Link\]](#)
- Ohki, S., et al. (2022). Development and Validation of an LC–MS/MS-Based Method for Quantifying Urinary Endogenous 6-Hydroxymelatonin. ResearchGate. Available at: [\[Link\]](#)

- Ohki, S., et al. (2022). Development and Validation of an LC-MS/MS-Based Method for Quantifying Urinary Endogenous 6-Hydroxymelatonin. SciSpace. Available at: [[Link](#)]
- European Medicines Agency. (2011). Guideline on bioanalytical method validation. EMA/CHMP/EWP/192217/2009 Rev. 1 Corr. 2. Available at: [[Link](#)]
- Shimadzu. (n.d.). Deuterated Analogues as Internal Standards in the Accuracy of Quantitative Pesticide and Mycotoxin Analysis between Differing Cannabis Matrices. Application Note. Available at: [[Link](#)]

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Sources

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. A novel LC-MS/MS assay for the simultaneous determination of melatonin and its two major metabolites, 6-hydroxymelatonin and 6-sulfatoxymelatonin in dog plasma: Application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Simultaneous determination of melatonin and 6-hydroxymelatonin in human overnight urine by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. api.unil.ch [api.unil.ch]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [lcms.cz](https://www.lcms.cz) [[lcms.cz](https://www.lcms.cz)]
- 7. [jsbms.jp](https://www.jsbms.jp) [[jsbms.jp](https://www.jsbms.jp)]
- 8. [lcms.cz](https://www.lcms.cz) [[lcms.cz](https://www.lcms.cz)]
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